

A Technical Guide to the Natural Isotopes of Rhodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium

Cat. No.: B144600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural isotopic composition of **rhodium**, a critical element in various scientific and industrial applications, including catalysis in drug synthesis. This document outlines the fundamental isotopic characteristics of **rhodium**, details the experimental protocols for its isotopic analysis, and presents a logical workflow for these analytical procedures.

Natural Isotopic Abundance of Rhodium

Rhodium (Rh) is a monoisotopic element, meaning it has only one naturally occurring stable isotope.^{[1][2]} This unique characteristic simplifies its isotopic signature and provides a consistent atomic weight.

Data Presentation

The isotopic composition of naturally occurring **rhodium** is summarized in the table below.

Isotope	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin (I)
¹⁰³ Rh	102.905504	100	1/2

Table 1: Natural Isotope of **Rhodium**. This table details the single stable isotope of **rhodium**, its atomic mass, complete natural abundance, and nuclear spin.

Experimental Protocols for Isotopic Analysis

While **rhodium** is monoisotopic, experimental verification of its isotopic purity in a given sample is crucial for applications requiring high chemical and isotopic fidelity, such as in the development of radiopharmaceuticals or in sensitive catalytic processes. The primary techniques for high-precision isotopic analysis are Thermal Ionization Mass Spectrometry (TIMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS).^{[3][4][5]}

This guide will focus on the methodology for Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS), a versatile and widely used technique for high-precision isotope ratio measurements.^{[6][7]}

Methodology: Isotopic Analysis of Rhodium by MC-ICP-MS

Objective: To confirm the isotopic composition of a **rhodium** sample and quantify any potential isotopic impurities.

1. Sample Preparation:

- **Digestion:** A precisely weighed solid **rhodium** sample (e.g., metal sponge, salt, or catalyst) is dissolved in a minimal amount of high-purity acid. Aqua regia (a mixture of nitric acid and hydrochloric acid) is typically effective for dissolving **rhodium** metal. The dissolution is usually performed in a clean laboratory environment using trace-metal grade acids to minimize contamination.
- **Dilution:** The digested sample is then diluted with deionized water to a final concentration suitable for ICP-MS analysis, typically in the parts-per-billion (ppb) range.
- **Matrix Matching:** If the sample contains a complex matrix, a matrix-matching standard may be prepared to assess and correct for potential interferences.

2. Instrumental Analysis:

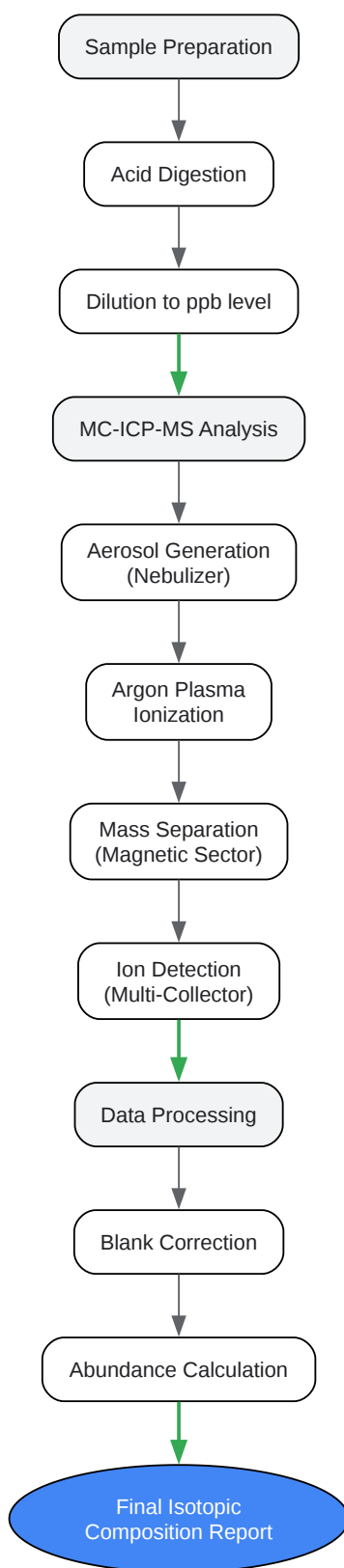
- **Instrumentation:** A high-resolution multi-collector inductively coupled plasma mass spectrometer is used for the analysis.
- **Sample Introduction:** The prepared sample solution is introduced into the ICP-MS, typically via a peristaltic pump connected to a nebulizer and spray chamber. This converts the liquid sample into a fine aerosol.
- **Ionization:** The aerosol is then directed into the core of a high-temperature argon plasma (typically 6,000-10,000 K). The intense heat of the plasma desolvates, atomizes, and ionizes the **rhodium** atoms, primarily forming Rh^+ ions.
- **Ion Extraction and Focusing:** The positively charged ions are extracted from the plasma into the high-vacuum region of the mass spectrometer through a series of cones (sampler and skimmer cones). Ion lenses are used to focus the ion beam for transmission to the mass analyzer.
- **Mass Separation:** The ion beam is passed through a magnetic sector mass analyzer. The magnetic field deflects the ions according to their mass-to-charge ratio (m/z). Since ^{103}Rh is the only expected isotope, the instrument will be set to monitor this mass. A scan of a wider mass range can be performed to detect any potential isotopic contaminants.
- **Detection:** The separated ion beams are simultaneously measured by a series of detectors (Faraday cups or ion counters). For **rhodium**, the ion beam corresponding to m/z 103 will be directed into a specific detector. The intensity of the ion current is directly proportional to the abundance of the isotope.

3. Data Acquisition and Processing:

- **Blank Correction:** A blank solution (deionized water and acid) is run to measure and subtract any background signal.
- **Mass Bias Correction:** Although less critical for a monoisotopic element, instrumental mass bias is typically corrected for by analyzing a standard of known isotopic composition.
- **Abundance Calculation:** The software controlling the MC-ICP-MS calculates the relative abundance of the detected isotopes. For a pure **rhodium** sample, the result should indicate 100% abundance for ^{103}Rh .

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the isotopic analysis of **rhodium** using MC-ICP-MS.



[Click to download full resolution via product page](#)

Workflow for **Rhodium** Isotopic Analysis by MC-ICP-MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isotopes of rhodium - Wikipedia [en.wikipedia.org]
- 2. WebElements Periodic Table » Rhodium » isotope data [winter.group.shef.ac.uk]
- 3. frontiersin.org [frontiersin.org]
- 4. Editorial: "Metal Isotope Analytical Chemistry for Geological and Environmental Sample" - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Multicollector-Inductively Coupled Plasma Mass Spectrometer (MC-ICPMS) [serc.carleton.edu]
- 7. staff.ustc.edu.cn [staff.ustc.edu.cn]
- To cite this document: BenchChem. [A Technical Guide to the Natural Isotopes of Rhodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144600#natural-isotopes-of-rhodium-and-their-abundance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com